

An In-depth Technical Guide to the Chemical Structure and Properties of Pyrimidifen

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Compound of Interest

Compound Name: Pyrimidifen

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Abstract

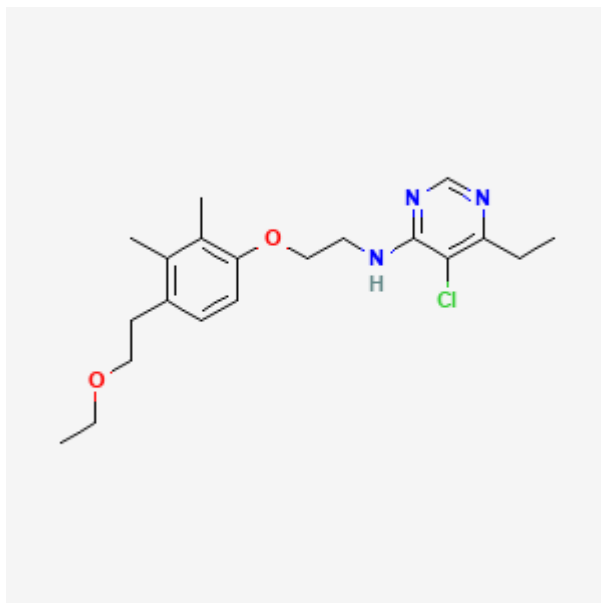
Pyrimidifen is a potent acaricide and insecticide belonging to the pyrimidinamine chemical class. Its primary mechanism of action involves the inhibition of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone reductase), disrupting cellular respiration in target organisms. This guide provides a comprehensive overview of **Pyrimidifen**'s chemical structure, physicochemical properties, mode of action, and toxicological profile. Detailed, representative experimental protocols for its synthesis, analytical determination, and biological evaluation are presented to support research and development activities.

Chemical Identity and Structure

Pyrimidifen is chemically identified as 5-chloro-N-[2-[4-(2-ethoxyethyl)-2,3-dimethylphenoxy]ethyl]-6-ethylpyrimidin-4-amine.^{[1][2][3]} Its structure is characterized by a central pyrimidine ring, which is crucial for its biological activity.

- IUPAC Name: 5-chloro-N-[2-[4-(2-ethoxyethyl)-2,3-dimethylphenoxy]ethyl]-6-ethylpyrimidin-4-amine^{[1][4]}
- CAS Number: 105779-78-0^{[1][5][6]}
- Molecular Formula: C₂₀H₂₈ClN₃O₂^{[1][5][6][7]}

- Canonical SMILES: CCC1=C(C(=NC=N1)NCCOC2=C(C(=C(C=C2)CCOCC)C)C)Cl^[4]
- InChI Key: ITKAIUGKVKDENI-UHFFFAOYSA-N^[4]



Chemical Structure:
6451139)

(Image Source: PubChem CID

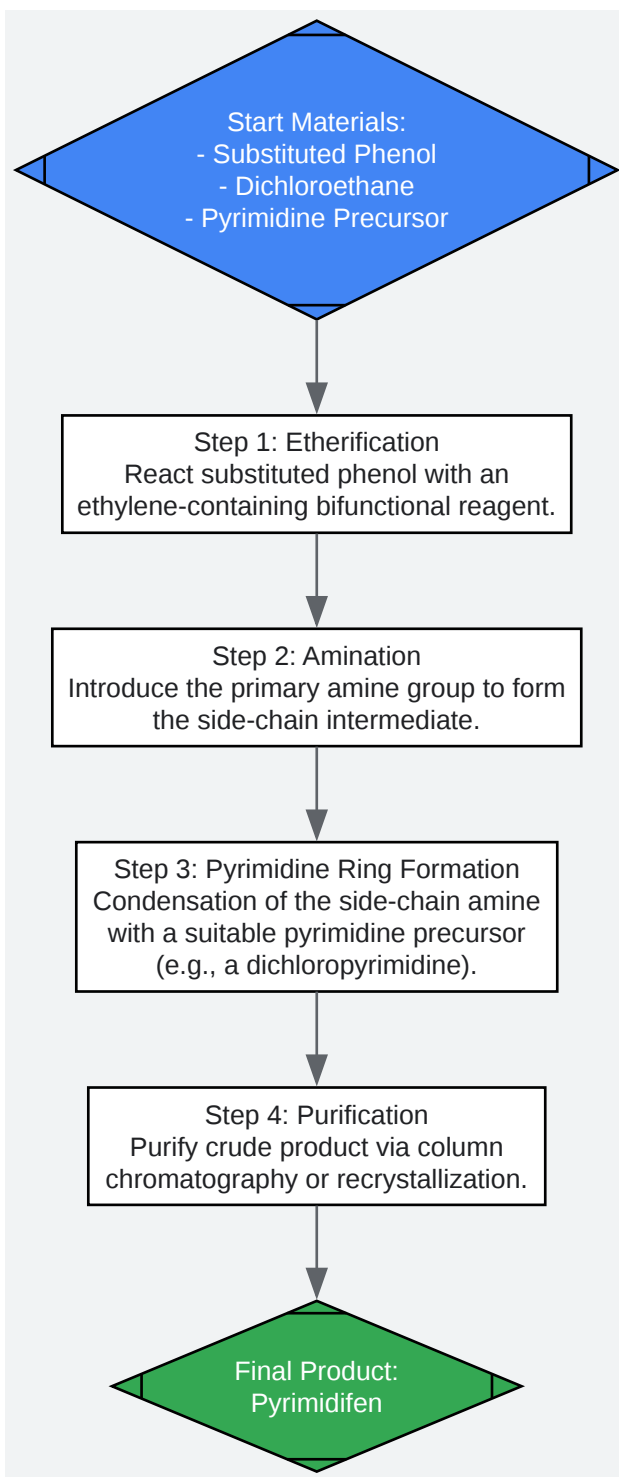
Physicochemical Properties

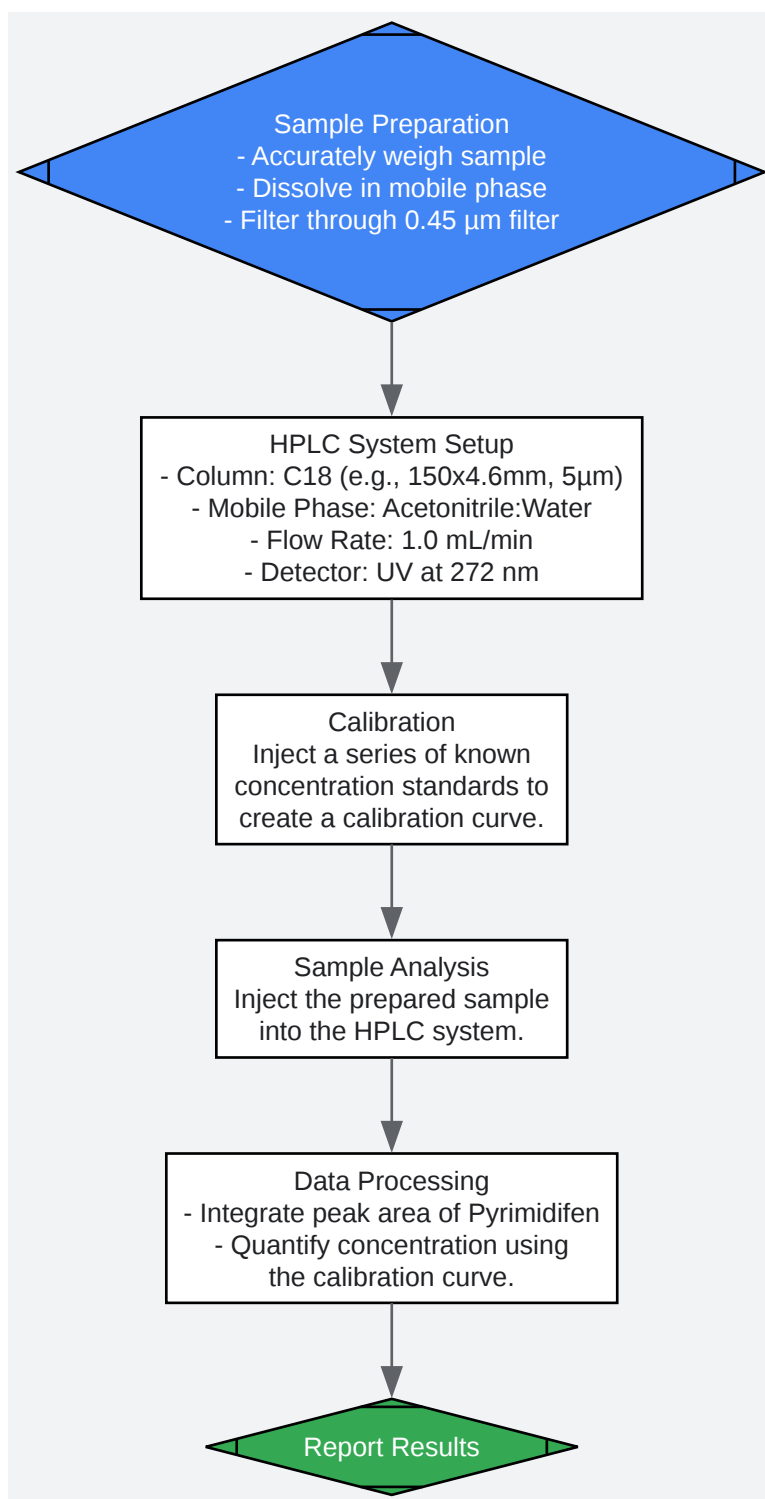
The physical and chemical properties of **Pyrimidifen** are critical for its formulation, application, and environmental fate. It is a white crystalline solid with low solubility in water.^{[2][8]}

Property	Value	Reference(s)
Molecular Weight	377.91 g/mol	[5][6][7]
Appearance	White crystalline solid or powder	[2]
Melting Point	69.4 - 70.9 °C	[2][9]
Boiling Point	535.6 °C (Predicted)	[9]
Vapor Pressure	1.2 x 10 ⁻⁹ mmHg (25 °C)	[2]
Specific Gravity	1.22 (20 °C)	[2]
Water Solubility	2.17 mg/L (25 °C)	[2]
Solubility (g/L, 25°C)	Acetonitrile: 97, Methanol: 276, n-Hexane: 34, Xylene: 364, Dimethyl Sulfoxide: 307	[2][8]

Mode of Action: Mitochondrial Complex I Inhibition

Pyrimidifen's insecticidal and acaricidal activity stems from its role as a mitochondrial NADH:ubiquinone reductase (Complex I) inhibitor.[1][4][10] By blocking the electron transport chain at this complex, it prevents the oxidation of NADH to NAD⁺, halting the flow of electrons to subsequent complexes (Coenzyme Q, Complex III, Cytochrome C, Complex IV). This disruption severely impairs ATP synthesis, leading to cellular energy depletion and ultimately, death of the organism.





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